

Synthesis of 3-(3-Methoxyphenoxy)propylamine from 3-Methoxypropanol: Application Notes and Protocols

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Compound of Interest

Compound Name: 3-(3-Methoxyphenoxy)propylamine

Cat. No.: B1309809

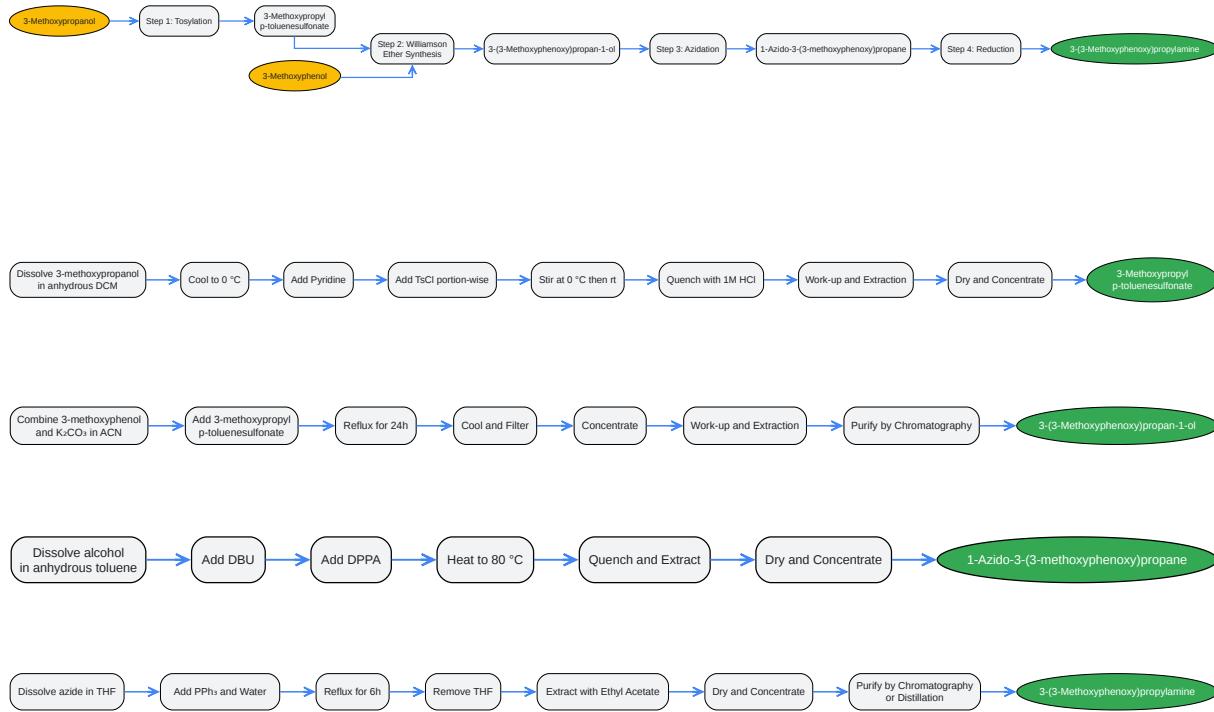
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This document provides detailed application notes and protocols for the multi-step synthesis of **3-(3-methoxyphenoxy)propylamine**, a valuable building block in medicinal chemistry and drug development, starting from 3-methoxypropanol. The described synthetic route involves four key transformations: tosylation, Williamson ether synthesis, azidation, and subsequent reduction to the final primary amine.

Synthetic Pathway Overview

The synthesis proceeds through a four-step sequence, designed to efficiently construct the target molecule. Initially, the hydroxyl group of 3-methoxypropanol is converted into a good leaving group by tosylation. This is followed by a Williamson ether synthesis with 3-methoxyphenol to form the core ether linkage. The terminal alcohol of the resulting intermediate is then converted to an azide, which is subsequently reduced to the desired primary amine, **3-(3-methoxyphenoxy)propylamine**.



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